

Application Note: Comprehensive Analytical Characterization of 3-Methoxy-10H-phenothiazine

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Compound of Interest

Compound Name: 3-Methoxy-10H-phenothiazine

CAS No.: 1771-19-3

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Abstract

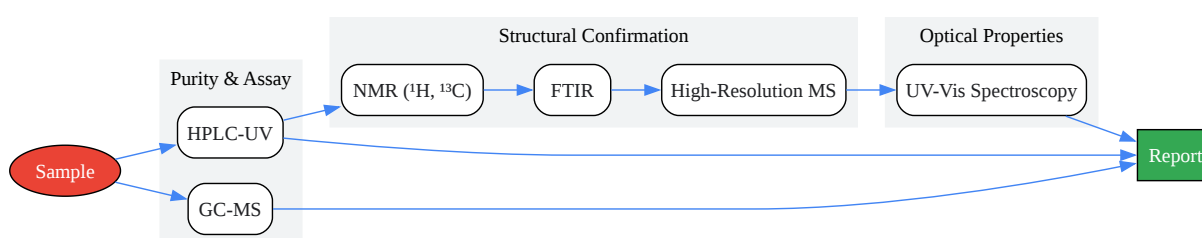
This document provides a detailed guide to the analytical methods for the comprehensive characterization of **3-Methoxy-10H-phenothiazine**. As a key intermediate and structural motif in medicinal chemistry, its purity, identity, and stability are of paramount importance.^[1] This guide outlines protocols for chromatographic, spectroscopic, and spectrometric techniques, offering a multi-faceted approach to ensure the quality and integrity of the compound. The methodologies are designed to be robust and reliable, adhering to principles of analytical method validation to ensure data accuracy and consistency.^{[2][3][4]}

Introduction

3-Methoxy-10H-phenothiazine is a derivative of phenothiazine, a heterocyclic compound class known for a wide array of pharmacological activities.^{[1][5]} The precise characterization of this molecule is a critical prerequisite for its use in research and development, particularly in pharmaceutical applications where impurities can significantly impact safety and efficacy. This

guide details an integrated analytical workflow for establishing the identity, purity, and structural integrity of **3-Methoxy-10H-phenothiazine**.

The workflow progresses from chromatographic separation for purity assessment to spectroscopic analysis for structural confirmation. Each described protocol is grounded in established analytical principles and is designed to be a self-validating system, ensuring trustworthy and reproducible results.[2][6]



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Caption: Integrated workflow for the characterization of **3-Methoxy-10H-phenothiazine**.

Chromatographic Methods for Purity and Impurity Profiling

Chromatographic techniques are fundamental for separating **3-Methoxy-10H-phenothiazine** from potential impurities, including starting materials, by-products, and degradation products.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for assessing the purity and quantifying the assay of **3-Methoxy-10H-phenothiazine**. A reversed-phase method is most suitable, given the molecule's moderate polarity.

Causality Behind Experimental Choices:

- Column: A C18 column is selected for its hydrophobic stationary phase, which provides good retention for the aromatic phenothiazine core.
- Mobile Phase: An acetonitrile/water gradient is used to ensure the elution of both the main compound and any potential impurities with differing polarities. A buffer, such as ammonium acetate, is included to maintain a consistent pH, which is crucial for reproducible retention times of ionizable compounds like phenothiazines.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Detector: UV detection at 254 nm is chosen as the phenothiazine ring system contains a strong chromophore that absorbs well at this wavelength.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol: HPLC-UV Purity Determination

- Sample Preparation: Accurately weigh and dissolve the **3-Methoxy-10H-phenothiazine** sample in a 50:50 (v/v) mixture of acetonitrile and water to a final concentration of approximately 0.5 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.
[\[10\]](#)
- Chromatographic Conditions:

Parameter	Value
Column	C18, 250 x 4.6 mm, 5 µm
Mobile Phase A	0.1 M Ammonium Acetate, pH 5.0
Mobile Phase B	Acetonitrile
Gradient	30% B to 95% B over 20 min
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detector	UV at 254 nm

- System Suitability: Before sample analysis, perform at least five replicate injections of a standard solution. The system is deemed suitable if the relative standard deviation (RSD) for

the peak area is $\leq 2.0\%$ and the tailing factor is ≤ 1.5 .

- Data Analysis: Purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an excellent orthogonal technique for identifying volatile and semi-volatile impurities that may not be detected by HPLC.

Causality Behind Experimental Choices:

- Derivatization: The secondary amine in the phenothiazine ring can interact with active sites in the GC column, leading to peak tailing.[\[11\]](#) Silylation (e.g., with BSTFA) is often employed to cap this active hydrogen, improving peak shape and thermal stability.[\[11\]](#)
- Mass Spectrometry: MS detection provides structural information about impurities, aiding in their identification.[\[12\]](#)[\[13\]](#)

Protocol: GC-MS Impurity Profiling

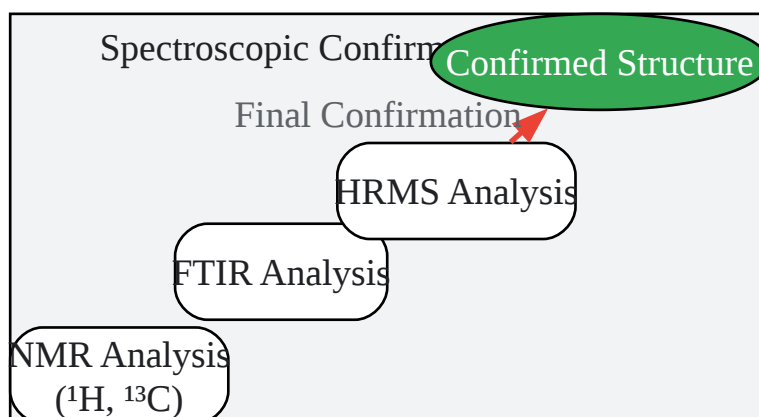
- Sample Preparation (Derivatization):
 - To 1 mg of the sample, add 100 μL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) and 100 μL of pyridine.
 - Heat the mixture at 70 $^{\circ}\text{C}$ for 30 minutes.
 - Cool to room temperature before injection.
- GC-MS Conditions:

Parameter	Value
Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m
Carrier Gas	Helium, 1.2 mL/min
Inlet Temp.	280 $^{\circ}$ C
Oven Program	100 $^{\circ}$ C (hold 2 min) to 300 $^{\circ}$ C at 15 $^{\circ}$ C/min (hold 10 min)
Transfer Line	290 $^{\circ}$ C
Ion Source	230 $^{\circ}$ C
MS Mode	Electron Ionization (EI), Scan m/z 50-550

- Data Analysis: Identify peaks by comparing their mass spectra with libraries (e.g., NIST). Quantify relative to the main peak area.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide definitive structural confirmation of the **3-Methoxy-10H-phenothiazine** molecule.



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Caption: Workflow for definitive structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule. While specific NMR data for **3-Methoxy-10H-phenothiazine** is not readily available in public literature, expected chemical shifts can be predicted based on the analysis of similar phenothiazine structures.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Protocol: NMR Analysis

- Sample Preparation: Dissolve ~10 mg of the sample in 0.7 mL of deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆).
- Acquisition:
 - Instrument: 400 MHz or higher field NMR spectrometer.
 - Experiments: Acquire ¹H, ¹³C, and optionally 2D spectra like COSY and HSQC for full assignment.
- Expected Spectral Features:
 - ¹H NMR:
 - A singlet for the methoxy (-OCH₃) protons around 3.8 ppm.
 - A broad singlet for the N-H proton.
 - A complex multiplet pattern in the aromatic region (approx. 6.7-7.5 ppm) corresponding to the protons on the phenothiazine rings.
 - ¹³C NMR:
 - A signal for the methoxy carbon around 55 ppm.
 - Multiple signals in the aromatic region (approx. 110-150 ppm) for the 12 carbons of the phenothiazine core.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the key functional groups present in the molecule.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Protocol: FTIR Analysis

- Sample Preparation: Prepare a KBr pellet containing approximately 1% of the sample or use an Attenuated Total Reflectance (ATR) accessory.[\[19\]](#)
- Acquisition: Scan the sample from 4000 to 400 cm^{-1} .
- Expected Absorption Bands:

Wavenumber (cm^{-1})	Assignment
~3350 cm^{-1}	N-H stretch
~3050 cm^{-1}	Aromatic C-H stretch
~2850 cm^{-1}	Methoxy C-H stretch
~1600, 1480 cm^{-1}	Aromatic C=C bending
~1250 cm^{-1}	Aryl-O-CH ₃ (C-O stretch)
~820-750 cm^{-1}	C-H out-of-plane bending

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the conjugated phenothiazine system.

Protocol: UV-Vis Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~10 $\mu\text{g/mL}$) in ethanol or acetonitrile.
- Acquisition: Scan the solution from 200 to 400 nm using a quartz cuvette.
- Expected Maxima: Phenothiazine derivatives typically exhibit two major absorption bands. [\[19\]](#)[\[22\]](#) For **3-Methoxy-10H-phenothiazine**, expect maxima (λ_{max}) around 250-260 nm and 310-320 nm, corresponding to π - π^* transitions within the aromatic system.[\[19\]](#)

Conclusion

The combination of these analytical methods provides a robust framework for the complete characterization of **3-Methoxy-10H-phenothiazine**. HPLC and GC-MS are powerful tools for assessing purity and identifying potential impurities, while NMR, FTIR, and UV-Vis spectroscopy confirm the molecular structure and identity. Adherence to these protocols will ensure the generation of high-quality, reliable, and reproducible data, which is essential for any research or development activities involving this compound. The validation of these methods is a critical step to ensure they are suitable for their intended purpose.[\[2\]](#)[\[3\]](#)[\[23\]](#)

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